

# A Comparative Guide to EN40B and EN24 Steels: Mechanical Properties and Applications

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

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For researchers, scientists, and professionals in drug development, material selection is a critical factor that can significantly impact the performance and reliability of laboratory equipment and instrumentation. This guide provides an objective comparison of the mechanical properties of two common engineering steels, **EN40B** and EN24, supported by experimental data and standardized testing methodologies.

## Key Distinctions at a Glance

**EN40B** is a chromium-molybdenum nitriding steel, renowned for its high wear resistance and suitability for surface hardening through the nitriding process.<sup>[1][2][3]</sup> This treatment creates a very hard surface casing, making it an excellent choice for components subjected to abrasion and wear. EN24, on the other hand, is a nickel-chromium-molybdenum through-hardening alloy steel, recognized for its high tensile strength and toughness.<sup>[4]</sup> The choice between these two materials often hinges on the primary requirement of the application: surface hardness versus through-thickness strength and toughness.

## Quantitative Mechanical Properties

The mechanical properties of **EN40B** and EN24 are primarily determined by their chemical composition and heat treatment condition. The following table summarizes the key mechanical properties for both steels in the commonly supplied 'T' condition (hardened and tempered).

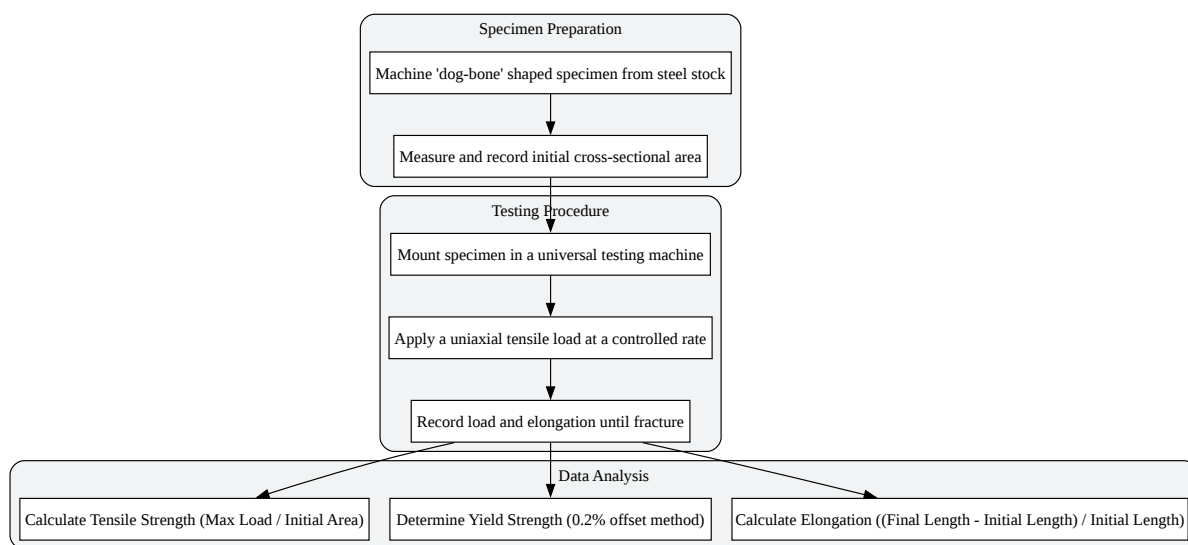
| Mechanical Property    | EN40B (in 'T' Condition)     | EN24 (in 'T' Condition)           |
|------------------------|------------------------------|-----------------------------------|
| Tensile Strength       | 850 - 1000 N/mm <sup>2</sup> | 850 - 1000 N/mm <sup>2</sup>      |
| Yield Strength         | 680 N/mm <sup>2</sup> (min)  | 635 - 680 N/mm <sup>2</sup> (min) |
| Hardness (Brinell)     | 248 - 302 HB                 | 248 - 302 HB                      |
| Impact Strength (Izod) | 40 J (min)                   | 50 J (min)                        |
| Elongation             | 13% (min)                    | 13% (min)                         |

## Experimental Protocols

The determination of the mechanical properties presented above follows standardized experimental procedures to ensure accuracy and reproducibility. The primary methodologies are outlined below.

### Tensile Testing

Tensile properties such as tensile strength, yield strength, and elongation are determined following the ASTM E8/E8M standard test methods for tension testing of metallic materials.[5][6][7]

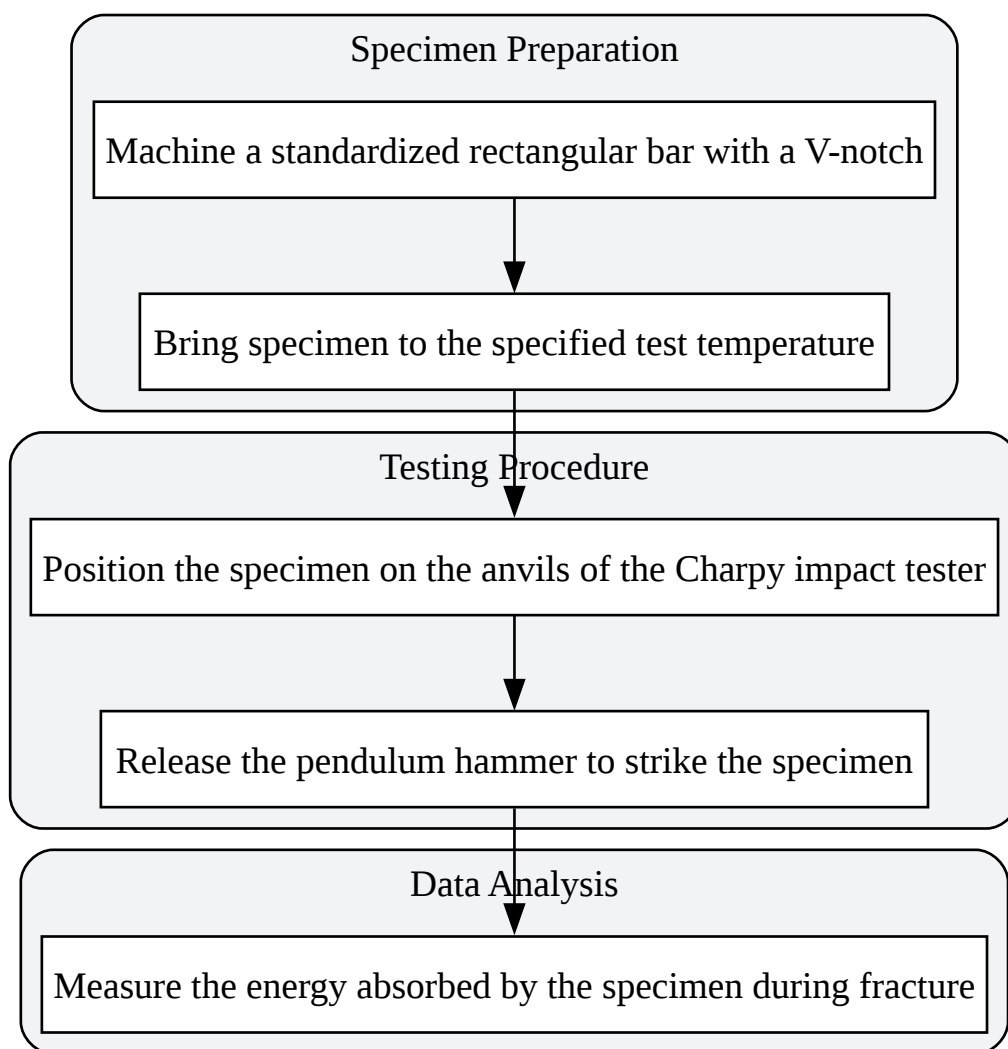


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*Tensile Testing Workflow based on ASTM E8.*

## Impact Testing

Impact strength, a measure of a material's toughness and resistance to fracture under a sudden load, is typically evaluated using the Charpy V-notch test as detailed in the ASTM E23 standard.<sup>[8][9][10]</sup>

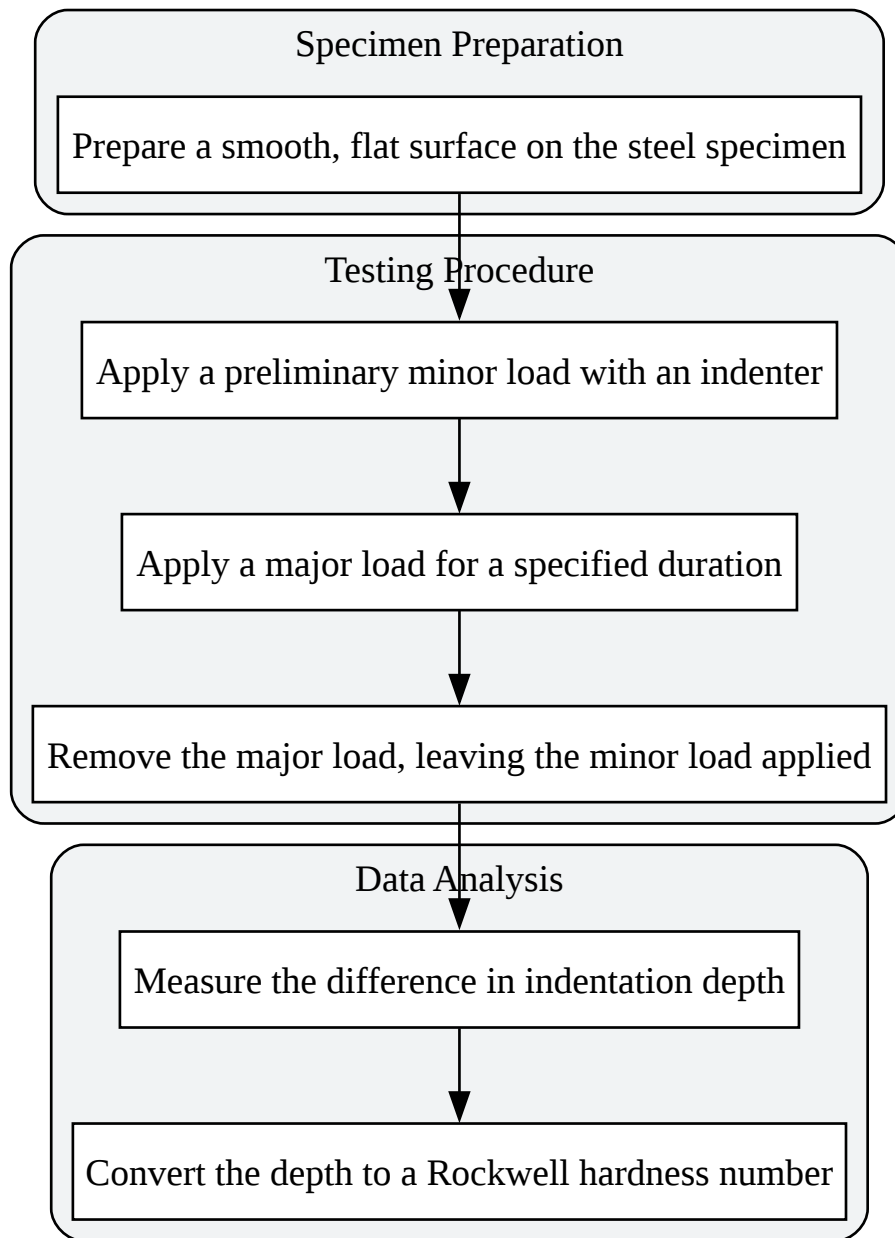


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*Charpy Impact Testing Workflow based on ASTM E23.*

## Hardness Testing

Hardness, the resistance of a material to localized plastic deformation, is commonly measured using the Rockwell or Brinell hardness tests. The ASTM E18 standard outlines the procedure for Rockwell hardness testing.<sup>[11][12][13]</sup>

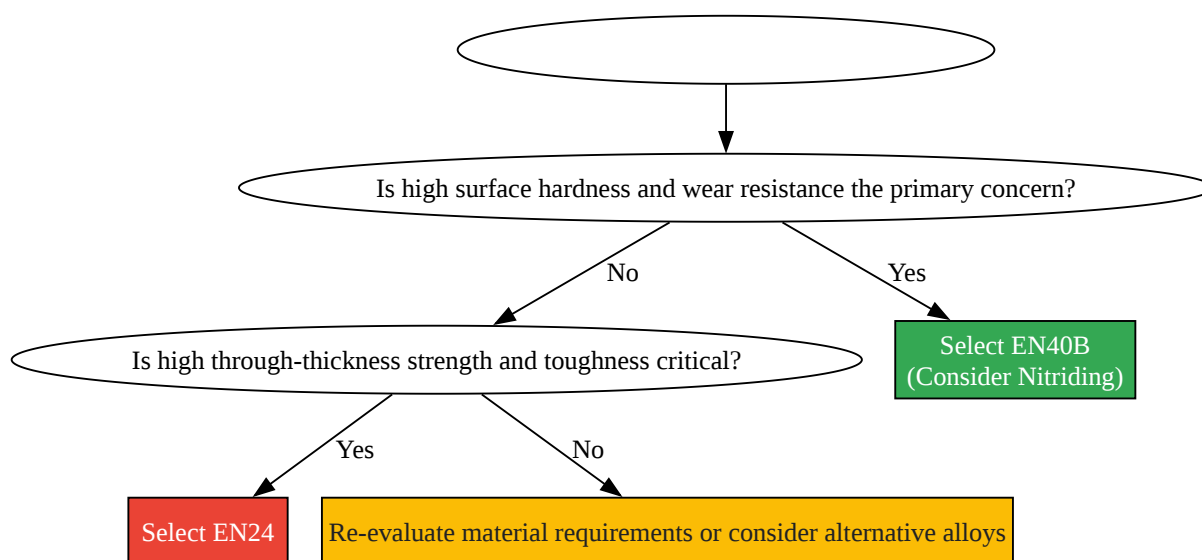


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*Rockwell Hardness Testing Workflow based on ASTM E18.*

## Material Selection Guide

The choice between **EN40B** and EN24 is dictated by the specific demands of the application. The following flowchart provides a logical approach to selecting the appropriate steel based on primary mechanical property requirements.



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*Material Selection Flowchart: **EN40B** vs. **EN24**.*

In summary, for applications demanding exceptional surface durability, such as gears, shafts, and other components subject to significant wear, **EN40B** with a nitriding treatment is often the superior choice.[2] For components requiring high tensile strength and good toughness throughout their cross-section, such as highly stressed bolts, connecting rods, and structural components, EN24 is a more suitable option.[4] A thorough analysis of the operational stresses and environmental conditions is paramount in making the optimal material selection.

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- To cite this document: BenchChem. [A Comparative Guide to EN40B and EN24 Steels: Mechanical Properties and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b607303#en40b-vs-en24-steel-mechanical-properties-comparison]

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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